

Formycin Triphosphate: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Formycin triphosphate	
Cat. No.:	B579833	Get Quote

An in-depth exploration of the chemical structure, biochemical properties, and experimental applications of the fluorescent ATP analog, **Formycin Triphosphate**.

Introduction

Formycin triphosphate (FTP) is a structural analog of adenosine triphosphate (ATP) characterized by a C-C glycosidic bond instead of the typical N-C bond, rendering it resistant to cleavage by phosphorylases.[1] This unique feature, combined with its intrinsic fluorescence, makes Formycin triphosphate an invaluable tool in biochemical and pharmacological research. It serves as a versatile probe for studying ATP-dependent enzymes and cellular signaling pathways. This guide provides a detailed overview of Formycin triphosphate, its chemical properties, its role in biological systems, and comprehensive protocols for its use in experimental settings.

Chemical Structure and Properties

Formycin triphosphate is the 5'-triphosphate derivative of Formycin A, a nucleoside antibiotic isolated from Nocardia interforma.[2]

Chemical Formula: C10H16N5O13P3

IUPAC Name: [[(2R,3S,4R,5S)-5-(7-amino-2H-pyrazolo[4,3-d]pyrimidin-3-yl)-3,4-dihydroxyoxolan-2-yl]methoxy-hydroxyphosphoryl] phosphono hydrogen phosphate.[3]





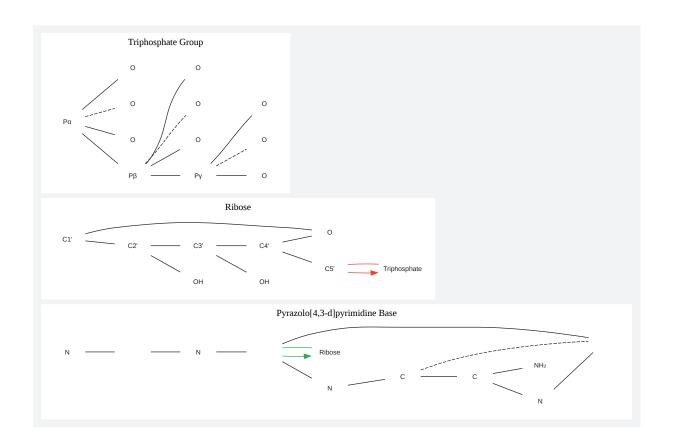


Synonyms: Formycin A 5'-triphosphate, FoTP.[3]

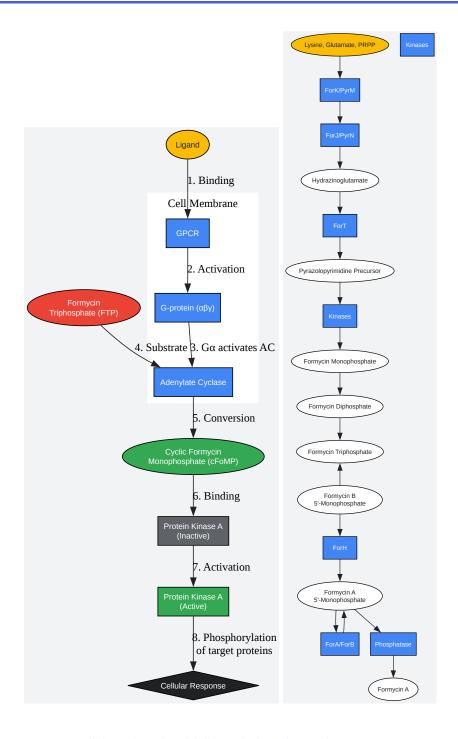
The key structural difference between **Formycin triphosphate** and ATP lies in the nucleobase. Formycin possesses a pyrazolo[4,3-d]pyrimidine ring system, an isomer of adenine, connected to the ribose sugar via a C-C bond. This C-glycosidic linkage confers significant stability against enzymatic degradation.

2.1. 2D Chemical Structure









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- To cite this document: BenchChem. [Formycin Triphosphate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b579833#what-is-formycin-triphosphate-and-its-chemical-structure]

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